Technical Monograph: 2,3,6-Trimethoxybenzoic Acid Spectroscopic Profile

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Compound of Interest

Compound Name:	*2,3,6-Trimethoxybenzoic acid*
CAS No.:	*60241-74-9*
Cat. No.:	*B1348200*

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Executive Summary

This technical guide provides a comprehensive spectroscopic and physicochemical profile of **2,3,6-Trimethoxybenzoic acid** (2,3,6-TMBA). Unlike its more common isomers (e.g., 3,4,5-trimethoxybenzoic acid), the 2,3,6-isomer presents unique structural characteristics due to significant steric crowding around the carboxyl group. The presence of methoxy substituents at both ortho positions (2 and 6) forces the carboxyl moiety out of the aromatic plane, significantly influencing its spectroscopic signature, particularly in IR and UV-Vis domains.

This compound serves as a critical intermediate in the synthesis of bioactive xanthones and specific pharmaceutical agents requiring a highly oxygenated aromatic scaffold. This guide details the self-validating spectroscopic markers required to confirm identity and purity during drug development workflows.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8][9][10]

The following data constitutes the baseline for identity confirmation.

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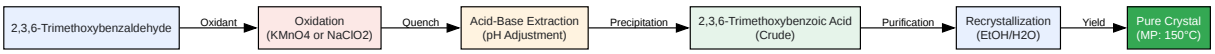
Property	Data	Notes
IUPAC Name	2,3,6-Trimethoxybenzoic acid	
CAS Registry	60241-74-9	
Molecular Formula		
Molecular Weight	212.20 g/mol	
Melting Point	150°C	Distinct from 2,3,4-isomer (~99°C) and 2,4,5-isomer (~145°C) [1].
Appearance	White to off-white crystalline solid	
Solubility	Soluble in DMSO, MeOH, CHCl3; Sparingly soluble in	Acidic nature allows solubility in alkaline aqueous solutions.

Synthetic Pathway & Purification Protocol[11]

To ensure the spectroscopic data presented below correlates to high-purity material, the following synthesis and purification workflow is recommended. The primary route involves the oxidation of 2,3,6-trimethoxybenzaldehyde.

Synthesis Workflow

The synthesis relies on the Lindgren oxidation or similar mild oxidation protocols to convert the aldehyde to the carboxylic acid without demethylating the sensitive methoxy groups.



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Figure 1: Synthetic workflow for the isolation of high-purity 2,3,6-TMBA.

Purification & Quality Control

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- Recrystallization: Dissolve crude solid in minimum hot ethanol; add warm water until turbid. Cool slowly to 4°C.
- QC Check: Purity is confirmed if the melting point is sharp at 150°C. A broad range (<148°C) indicates the presence of the aldehyde starting material or decarboxylated byproducts.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR spectrum of 2,3,6-TMBA is distinct due to its substitution pattern. Unlike the symmetric 3,4,5-isomer (which shows a singlet for aromatic protons), the 2,3,6-isomer possesses two adjacent aromatic protons (H4 and H5) and three chemically non-equivalent methoxy groups.

NMR Data (400 MHz,

or

):

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Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
COOH	12.5 - 13.0	Broad Singlet	1H	Exchangeable acidic proton.
Ar-H (H5)	6.60 - 6.75	Doublet (Hz)	1H	Ortho-coupled to H4. Shielded by ortho-OMe (C6).
Ar-H (H4)	6.90 - 7.10	Doublet (Hz)	1H	Ortho-coupled to H5. Deshielded relative to H5.
OMe (C6)	3.80 - 3.85	Singlet	3H	Distinct environment (ortho to COOH).
OMe (C2)	3.85 - 3.90	Singlet	3H	Distinct environment (ortho to COOH, meta to H4).
OMe (C3)	3.90 - 3.95	Singlet	3H	Distinct environment (between OMe and H).

Note: The three methoxy signals may overlap depending on the solvent, but in high-field instruments, they typically resolve into three distinct singlets due to the lack of symmetry caused by the 1,2,3,6-substitution pattern.

NMR Key Features:

- Carbonyl: ~165-168 ppm. Slightly shielded compared to planar benzoic acids due to the "ortho effect" twisting the carbonyl out of conjugation.
- Methoxy Carbons: Three signals in the 56-62 ppm range.

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- Aromatic Region: Six signals.[1][2] The C-O substituted carbons (C2, C3, C6) will be significantly deshielded (~140-155 ppm).

Mass Spectrometry (MS)

The fragmentation pattern is dominated by the "Ortho Effect," where the proximity of the methoxy groups to the carboxyl moiety facilitates specific elimination pathways.

Key Ions (EI, 70 eV):

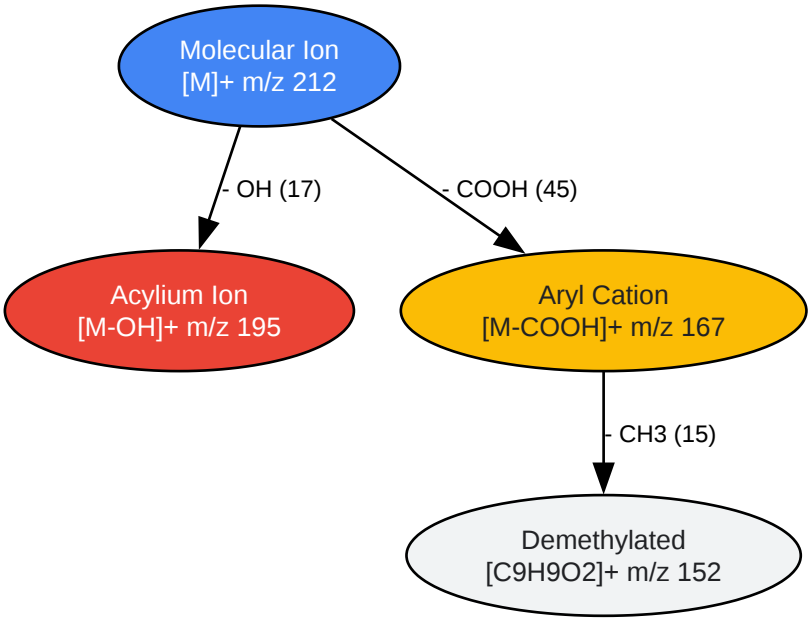
- Molecular Ion (

  ): m/z 212 (Significant intensity).
- Base Peak: Often m/z 195 (

) or m/z 179 (

  complex losses).
- Diagnostic Fragments:
  - m/z 195: Loss of -OH (Formation of acylium ion).
  - m/z 167: Loss of -COOH (Decarboxylation).
  - m/z 152: Subsequent loss of methyl radical from the decarboxylated species.

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Figure 2: Proposed fragmentation pathway for 2,3,6-TMBA emphasizing the stability of the acylium ion.

Infrared (IR) Spectroscopy[2]

The IR spectrum confirms the functional groups and provides evidence of the steric environment.

- O-H Stretch (Acid): 2800–3200

  . Broad, often overlapping with C-H stretches.

- C=O Stretch (Acid): 1680–1710

  .

  - Insight: In unhindered benzoic acids, conjugation lowers this frequency. In 2,3,6-TMBA, the 2,6-dimethoxy substitution forces the C=O out of plane, reducing conjugation and potentially shifting the band to a slightly higher wavenumber compared to 3,4,5-TMBA.

- C-O Stretch (Ether): 1100–1250

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. Strong bands corresponding to the aryl-alkyl ether bonds.

Analytical Protocol for Identification

To validate a sample of 2,3,6-TMBA, follow this self-validating logic:

- Melting Point Check: If MP < 148°C, recrystallize. If MP > 155°C, suspect the 2,4,6-isomer. Target: 150°C.
- Proton Count (NMR): Integrate the aromatic region. You must see exactly 2 protons as doublets. If you see a singlet (2H), you likely have the 3,4,5-isomer or 2,4,6-isomer.
- Methoxy Environment: Verify three distinct methyl peaks (or a 2:1 split if resolution is low, but never a single 9H peak).

References

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Sources

- 1. 3,4,5-Trimethoxybenzaldehyde - Wikipedia [en.wikipedia.org]
- 2. organicchemistrydata.netlify.app [organicchemistrydata.netlify.app]

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